

# Application Notes and Protocols: Tribenzyl Citrate in Stripless Depilatory Compositions

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## Compound of Interest

Compound Name: *Tribenzyl citrate*

Cat. No.: *B1659042*

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## Introduction

Stripless depilatory waxes, also known as hard waxes, are a popular method for hair removal. These compositions are applied to the skin in a molten state, allowed to solidify and entrap hair, and then removed without the need for a separate strip. The efficacy of these waxes is highly dependent on their rheological and mechanical properties, which are fine-tuned through the inclusion of various additives. One such critical component is a plasticizer, which imparts flexibility and reduces brittleness to the solidified wax film.

This document provides detailed application notes and protocols for the use of **tribenzyl citrate** as a plasticizer in stripless depilatory compositions. While direct literature on **tribenzyl citrate** in this specific application is limited, its function can be extrapolated from the well-documented use of other citrate esters, such as tributyl citrate and triethyl citrate, in cosmetic and film-forming formulations.<sup>[1][2][3]</sup> **Tribenzyl citrate** is anticipated to enhance the pliability and adhesion of the wax, preventing it from cracking or breaking during removal and thereby improving the efficiency of hair removal and user comfort.

## Role of Tribenzyl Citrate in Stripless Depilatory Compositions

In the context of a stripless depilatory wax, which is essentially a hot-melt adhesive, **tribenzylic citrate** is expected to function as a key modifying agent.<sup>[4][5]</sup> Its primary roles are hypothesized to be:

- Plasticization: By integrating into the polymer matrix of the wax (typically composed of rosins, resins, and waxes), **tribenzylic citrate** increases the flexibility of the cooled wax film.<sup>[6]</sup> <sup>[7]</sup> This prevents the wax from becoming brittle and breaking upon removal, ensuring a clean and efficient epilation.
- Viscosity Modification: The addition of a plasticizer can alter the viscosity of the molten wax, potentially allowing for a lower application temperature and improved spreadability.<sup>[8]</sup>
- Adhesion Control: Plasticizers can influence the adhesive properties of the formulation, promoting adhesion to the hair while minimizing adhesion to the skin, which can reduce pain and skin irritation.<sup>[9]</sup>
- Solvency: As a good solvent, **tribenzylic citrate** can aid in the homogeneous mixing of the various components of the wax formulation, ensuring a stable and consistent product.<sup>[1]</sup>

## Formulations

The following table presents hypothetical formulations for stripless depilatory waxes, illustrating the potential inclusion levels of **tribenzylic citrate**. These are starting point formulations for research and development purposes.

Ingredient	Function	Formulation 1 (Control)	Formulation 2 (with Tribenzyl Citrate)	Formulation 3 (High Plasticizer)
Glyceryl Rosinate	Film Former / Adhesion	60%	55%	50%
Beeswax	Plasticizer / Thickener	20%	20%	20%
Paraffin Wax	Thickener / Structure	15%	15%	15%
Tribenzyl Citrate	Plasticizer	0%	5%	10%
Titanium Dioxide	Opacifier / Colorant	2%	2%	2%
Chamomile Extract	Soothing Agent	1%	1%	1%
Fragrance	Aesthetic	q.s.	q.s.	q.s.
Total	100%	100%	100%	

## Experimental Protocols

### Preparation of Stripless Depilatory Wax

Objective: To prepare a homogeneous stripless depilatory wax composition.

Materials:

- Glyceryl Rosinate
- Beeswax
- Paraffin Wax
- **Tribenzyl Citrate**

- Titanium Dioxide
- Chamomile Extract
- Fragrance
- Heating mantle with a stirrer
- Beaker
- Spatula

**Procedure:**

- Combine the glyceryl rosinate, beeswax, and paraffin wax in the beaker.
- Heat the mixture to 85-95°C using the heating mantle while stirring continuously until all components are melted and a homogeneous mixture is formed.
- Reduce the temperature to 75-80°C.
- Slowly add the **tribenzylic citrate** to the molten mixture while stirring.
- Add the titanium dioxide, chamomile extract, and fragrance, and continue to stir until the mixture is uniform.
- Pour the molten wax into a suitable container and allow it to cool to room temperature.

## Evaluation of Physicochemical Properties

Objective: To characterize the physical and chemical properties of the prepared wax formulations.

**Methods:**

Parameter	Method	Description
Melting Point	USP <741> Dropping Point	The temperature at which the wax becomes fluid enough to drop from a nipple under controlled conditions.
Viscosity	Rotational Viscometer	Measure the viscosity of the molten wax at a specified temperature (e.g., 70°C) to assess its flow characteristics.
Hardness	Penetrometer	Measure the depth of penetration of a standard needle into the solidified wax under a known load to determine its hardness.
Flexibility	Film Bend Test	A thin film of the wax is cast and allowed to solidify. The film is then bent over a mandrel of a specific diameter to assess its flexibility and resistance to cracking.

## Performance Evaluation

Objective: To assess the hair removal efficacy and user comfort of the stripless wax.

Methods:

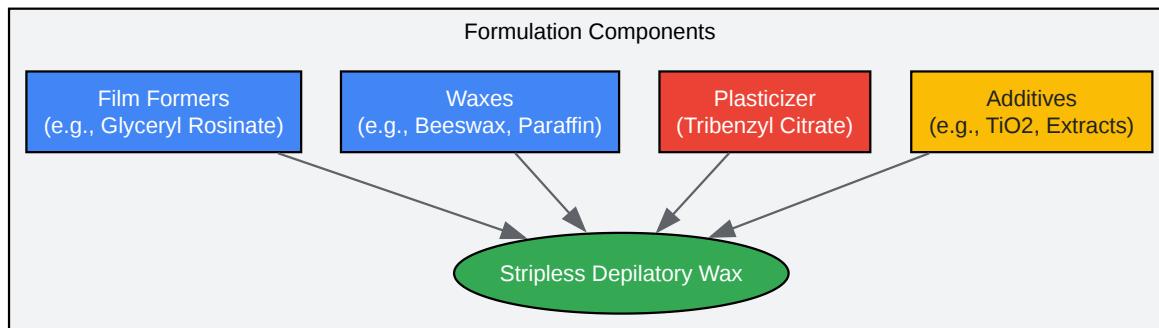
Parameter	Method	Description
Setting Time	Stopwatch	Measure the time it takes for the applied wax to become non-tacky and ready for removal after application to the skin.
Hair Removal Efficacy	Hair Count	Apply the wax to a defined area of skin with hair. After removal, count the number of hairs removed versus the number of hairs remaining in the treated area.
Skin Adhesion	Subjective Scoring	Assess the degree of wax residue left on the skin after removal on a scale of 1 (no residue) to 5 (significant residue).
Pain Perception	Visual Analog Scale (VAS)	Subjects rate the pain experienced during wax removal on a scale of 0 (no pain) to 10 (worst possible pain).
Skin Irritation	Visual Assessment	Evaluate the treated skin for erythema (redness) and edema (swelling) at 1, 24, and 48 hours post-application.

## Safety Considerations

Citrate esters, including tributyl and triethyl citrate, are generally considered safe for use in cosmetic products when used within recommended concentrations.[\[2\]](#)[\[10\]](#) They are recognized for their low toxicity and non-irritating potential.[\[3\]](#) However, as with any cosmetic ingredient, it is recommended to conduct a patch test before full application, especially for individuals with

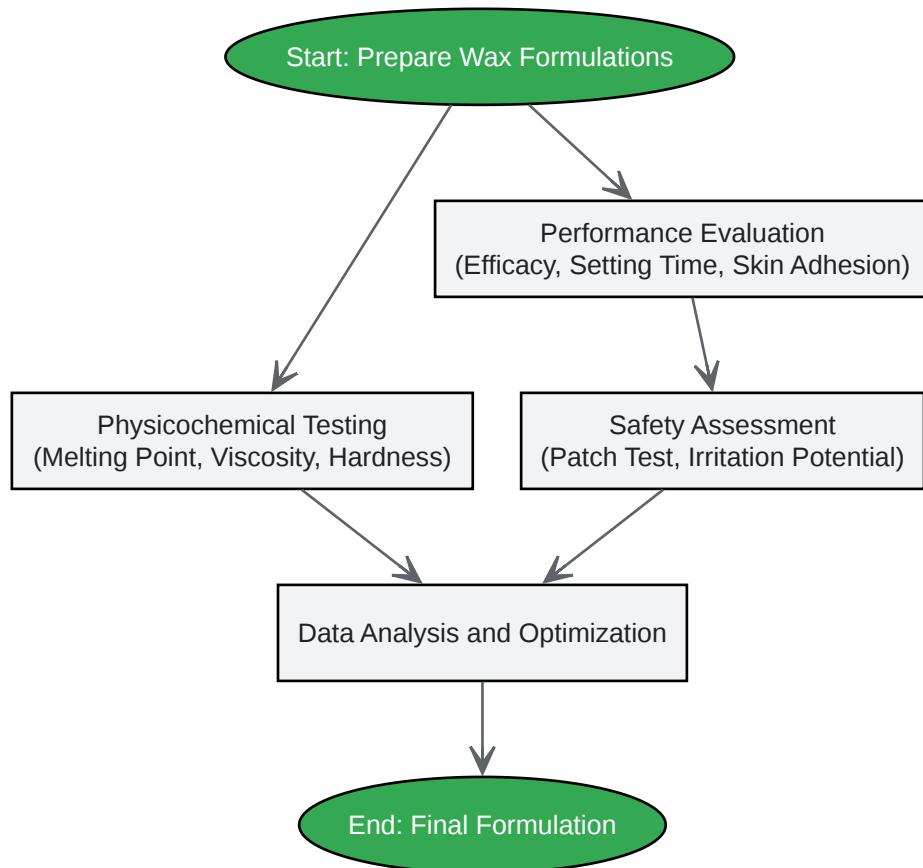
sensitive skin.<sup>[3]</sup> The Cosmetic Ingredient Review (CIR) has assessed the safety of several acetylated alkyl citrates and found them to be safe as used in cosmetics.<sup>[11]</sup>

## Visualizations



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Caption: Core components of a stripless depilatory wax formulation.



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